

# Application Notes and Protocols for MDL-800 in Mouse Studies

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## Compound of Interest

Compound Name: MDL-800

Cat. No.: B608947

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These application notes provide a comprehensive overview of the use of **MDL-800**, a selective allosteric activator of Sirtuin 6 (SIRT6), in murine research models. The information compiled herein is intended to guide researchers in designing and executing in vivo studies to explore the therapeutic potential of **MDL-800** across various disease areas.

## Introduction

**MDL-800** is a potent and selective small-molecule activator of SIRT6, a NAD<sup>+</sup>-dependent deacetylase.[1][2] SIRT6 plays a crucial role in a multitude of cellular processes, including DNA repair, inflammation, metabolism, and aging.[3][4] By allosterically activating SIRT6, **MDL-800** enhances its deacetylase activity, leading to the downstream regulation of key signaling pathways.[1][5] This has positioned **MDL-800** as a valuable tool for investigating the therapeutic potential of SIRT6 activation in preclinical mouse models of diseases such as cancer, inflammatory conditions, and age-related disorders.[3][6][7]

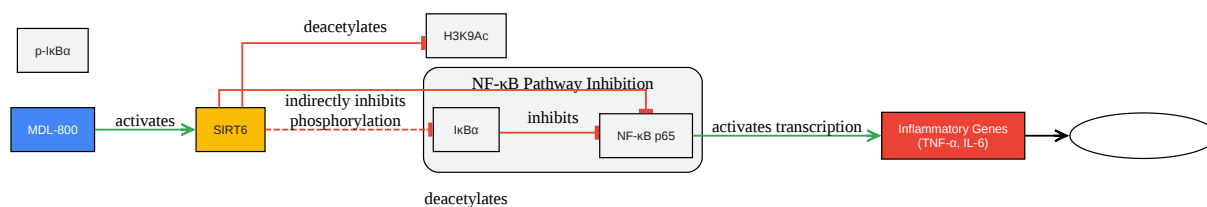
## Mechanism of Action

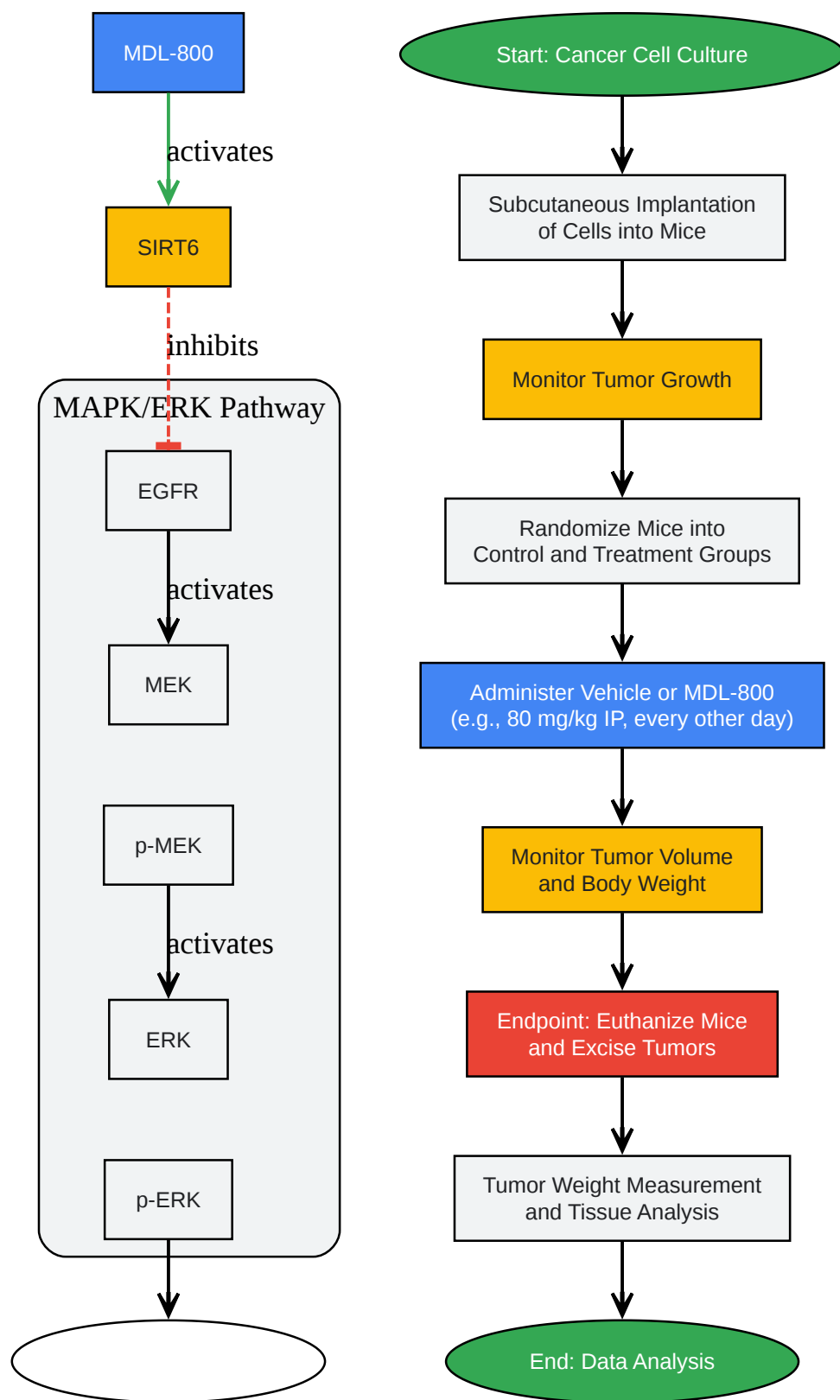
**MDL-800** functions by binding to an allosteric site on the SIRT6 enzyme, which enhances its catalytic efficiency.[5][6] This activation leads to the deacetylation of both histone and non-histone protein substrates. Key targets include Histone H3 at lysine 9 (H3K9ac) and lysine 56 (H3K56ac).[5][8] The modulation of these epigenetic marks results in the regulation of gene expression and the activity of various signaling pathways. Notably, **MDL-800** has been shown

to suppress the NF- $\kappa$ B pathway, thereby reducing inflammation, and to inhibit the MAPK/ERK pathway, which is implicated in cancer cell proliferation.[8][9]

## Signaling Pathways

Below are diagrams illustrating the key signaling pathways modulated by **MDL-800**.





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